

C.I. Acid Violet 48: A Toxicological and Environmental Profile

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Compound of Interest

Compound Name: *C.I. Acid Violet 48*

Cat. No.: *B3418280*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

C.I. Acid Violet 48 is an anthraquinone dye used in various industrial applications. This document provides a comprehensive overview of the current toxicological and environmental impact data available for this compound. Due to a significant lack of specific experimental data in publicly accessible literature and safety data sheets, this guide also outlines standardized experimental protocols based on OECD guidelines for assessing the toxicological and environmental fate of chemical substances. This approach provides a framework for generating the necessary data to perform a thorough risk assessment of **C.I. Acid Violet 48**.

Chemical and Physical Properties

C.I. Acid Violet 48 is a complex anthraquinone derivative. Its fundamental chemical and physical properties are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | disodium;3-[[4-amino-9,10-dioxo-3-[2-sulfonato-4-(2,4,4-trimethylpentan-2-yl)phenoxy]anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate | [1] |
| CAS Number | 12220-51-8 | [2] |
| Molecular Formula | C ₃₇ H ₃₈ N ₂ Na ₂ O ₉ S ₂ | [1][3] |
| Molecular Weight | 764.82 g/mol | [1][3] |
| Water Solubility | Approx. 80 g/L at 90 °C; 8 g/L at 20 °C | [2][3] |
| Appearance | Dark reddish-brown powder | [2] |
| Chemical Class | Anthraquinone Dye | [2][3] |

Toxicological Profile

Publicly available data on the specific toxicity of **C.I. Acid Violet 48** is limited. Safety Data Sheets consistently report "no data available" for key toxicological endpoints.[4] However, based on its classification and the general properties of anthraquinone dyes, a number of potential hazards are recognized.

Human Health Hazards

According to available GHS classifications, **C.I. Acid Violet 48** is known to cause serious eye irritation.[5] Prolonged or repeated skin contact may also cause irritation in sensitive individuals.[5] While specific data for **C.I. Acid Violet 48** is not available, some anthraquinone dyes have been shown to have mutagenic potential in laboratory studies.[6][7]

Table 1: Summary of Human Health Toxicity Data for **C.I. Acid Violet 48**

| Endpoint | Result | Classification | Reference |
|-----------------------------------|--|----------------|---------------------|
| Acute Oral Toxicity | No data available | Not classified | [4] |
| Acute Dermal Toxicity | No data available | Not classified | [4] |
| Acute Inhalation Toxicity | No data available | Not classified | [4] |
| Skin Corrosion/Irritation | May cause skin irritation in sensitive individuals | Not classified | [5] |
| Serious Eye Damage/Irritation | Causes serious eye irritation | Eye Irrit. 2 | [5] |
| Respiratory or Skin Sensitization | No data available | Not classified | [4] |
| Germ Cell Mutagenicity | Mutagenicity data reported for some anthraquinone dyes, but not specifically for C.I. Acid Violet 48 | Not classified | [5] |
| Carcinogenicity | No data available | Not classified | [4] |
| Reproductive Toxicity | No data available | Not classified | [4] |
| STOT-Single Exposure | No data available | Not classified | [4] |
| STOT-Repeated Exposure | No data available | Not classified | [4] |
| Aspiration Hazard | No data available | Not classified | [4] |

Environmental Impact

The environmental fate and effects of **C.I. Acid Violet 48** are not well-documented. The primary concern for dyes released into the environment is their potential to persist and cause adverse effects in aquatic ecosystems.

Ecotoxicity

Safety Data Sheets indicate that **C.I. Acid Violet 48** is harmful to aquatic life with long-lasting effects.^[4] However, specific quantitative data from standardized ecotoxicity tests are not available. Studies on other anthraquinone dyes have shown a range of toxicities to aquatic organisms.^[8]

Table 2: Summary of Ecotoxicity Data for **C.I. Acid Violet 48**

| Test Organism | Endpoint | Result | Reference |
|---|---|-------------------|-----------|
| Fish (e.g., <i>Danio rerio</i>) | 96-hour LC ₅₀ | No data available | [4] |
| Aquatic Invertebrates (e.g., <i>Daphnia magna</i>) | 48-hour EC ₅₀ | No data available | [4] |
| Algae (e.g., <i>Pseudokirchneriella subcapitata</i>) | 72-hour EC ₅₀ | No data available | [4] |
| Microorganisms (e.g., Activated Sludge) | Respiration Inhibition EC ₅₀ | No data available | [4] |

Environmental Fate

The persistence and biodegradability of **C.I. Acid Violet 48** in the environment are largely unknown.^[4] Anthraquinone dyes are generally considered to be relatively stable and may be resistant to conventional wastewater treatment methods.^[9]

Table 3: Summary of Environmental Fate Data for **C.I. Acid Violet 48**

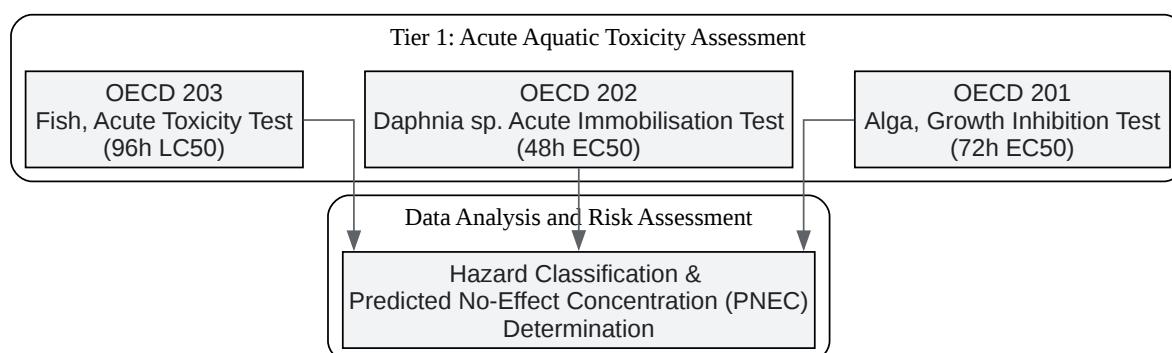
| Parameter | Result | Reference |
|---------------------------|-------------------|-----------|
| Ready Biodegradability | No data available | [4] |
| Bioaccumulative Potential | No data available | [4] |
| Mobility in Soil | No data available | [4] |

Experimental Protocols

Given the lack of specific data, the following section details standardized experimental protocols based on OECD guidelines. These methods are recommended for generating the necessary toxicological and environmental data for a comprehensive risk assessment of **C.I. Acid Violet 48**.

Aquatic Toxicity Testing

A tiered approach is typically used for assessing aquatic toxicity, starting with acute tests on representatives of three trophic levels: fish, aquatic invertebrates, and algae.



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Figure 1: Workflow for Acute Aquatic Toxicity Testing.

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC₅₀) over a 96-hour exposure period.[10]

- Test Organism: Zebrafish (*Danio rerio*) or other suitable species.
- Test Duration: 96 hours.
- Procedure: Fish are exposed to a range of concentrations of **C.I. Acid Violet 48** in a semi-static or flow-through system. Mortalities and sublethal effects are observed and recorded at

24, 48, 72, and 96 hours.

- Endpoint: The LC₅₀ value and its 95% confidence limits are calculated.

This test measures the concentration at which 50% of Daphnia magna are immobilized (EC₅₀) after 48 hours of exposure.[11]

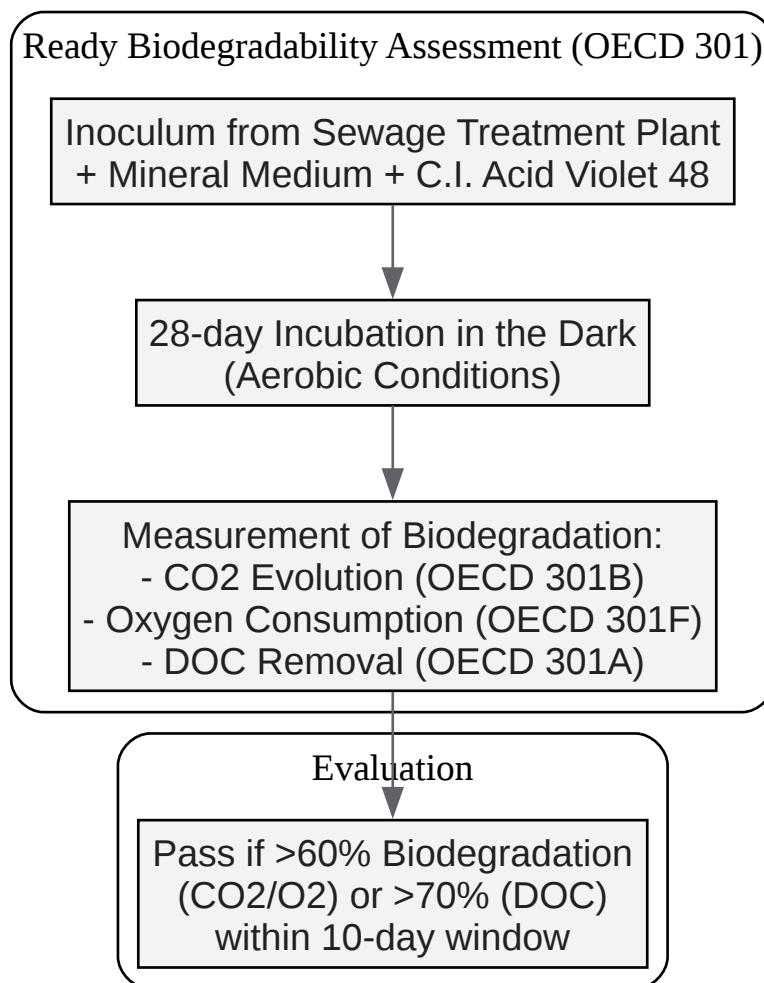
- Test Organism:Daphnia magna.
- Test Duration: 48 hours.
- Procedure: Young daphnids are exposed to various concentrations of the test substance. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The 48-hour EC₅₀ for immobilization is determined.

This test evaluates the effect of a substance on the growth of freshwater algae.[12][13][14][15]

- Test Organism:Pseudokirchneriella subcapitata or other green algae.
- Test Duration: 72 hours.
- Procedure: Exponentially growing algal cultures are exposed to a series of test substance concentrations. The growth of the algae is measured over 72 hours, typically by cell counting or fluorescence.
- Endpoint: The concentration that inhibits growth by 50% (EC₅₀) is calculated based on growth rate and yield.

Biodegradability Testing

Ready biodegradability tests are used to assess the potential for a substance to be rapidly broken down by microorganisms in an aquatic environment.



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Figure 2: General Workflow for Ready Biodegradability Testing (OECD 301).

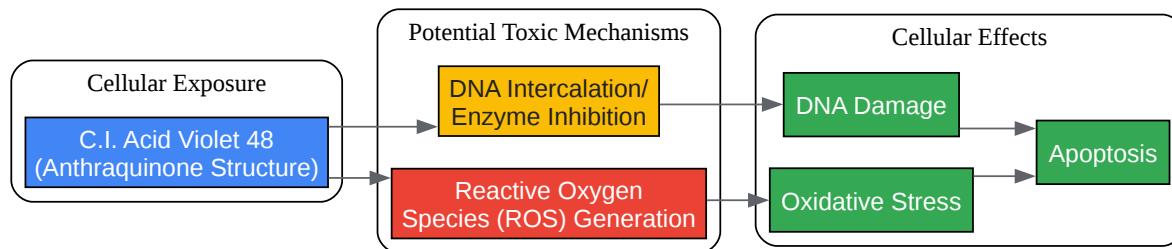
This method determines the biodegradability of a substance by measuring the amount of carbon dioxide produced.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Test Duration: 28 days.
- Procedure: The test substance is incubated with the inoculum in a mineral medium. The CO₂ evolved is trapped in a barium hydroxide or sodium hydroxide solution and titrated.

- Endpoint: The percentage of biodegradation is calculated based on the ratio of produced CO₂ to the theoretical maximum. A substance is considered readily biodegradable if it reaches >60% degradation within a 10-day window.

Potential Signaling Pathways for Toxicity of Anthraquinone Dyes

While specific pathways for **C.I. Acid Violet 48** have not been elucidated, research on other anthraquinone compounds suggests potential mechanisms of toxicity, including the generation of reactive oxygen species (ROS) and interaction with cellular macromolecules.



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Figure 3: Putative Toxicity Pathways for Anthraquinone Dyes.

Conclusion and Recommendations

The available data on the toxicological and environmental impact of **C.I. Acid Violet 48** is insufficient for a comprehensive risk assessment. While it is classified as an eye irritant and harmful to aquatic life, quantitative data to support these classifications and to evaluate other potential hazards are lacking.

It is strongly recommended that standardized toxicological and ecotoxicological tests, such as those outlined in the OECD guidelines, be conducted for **C.I. Acid Violet 48**. This will allow for a thorough evaluation of its potential risks to human health and the environment. Specifically, acute aquatic toxicity testing (OECD 201, 202, 203) and ready biodegradability testing (OECD 301) should be prioritized. Further investigation into its potential for genotoxicity is also

warranted, given the concerns associated with some anthraquinone dyes. The generation of this data is crucial for ensuring the safe use and handling of this substance and for minimizing its environmental footprint.

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